

An In-depth Technical Guide to 3,5-Difluorobenzoic acid-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluorobenzoic acid-d3

Cat. No.: B12387315

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This technical guide provides a comprehensive overview of **3,5-Difluorobenzoic acid-d3**, a deuterated analog of 3,5-Difluorobenzoic acid. This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize isotopically labeled compounds.

Core Molecular Data

3,5-Difluorobenzoic acid-d3 is a stable, isotopically labeled compound where three hydrogen atoms on the benzene ring have been replaced by deuterium. This labeling is particularly useful in metabolic studies, as a tracer, and in mass spectrometry-based quantification methods.

Property	Value	Source
Chemical Name	3,5-Difluorobenzoic-d3 Acid	[1]
CAS Number	934397-71-4	[1]
Molecular Formula	F ₂ C ₆ D ₃ COOH	[1]
Molecular Weight	161.12 g/mol	[1]
Isotopic Enrichment	≥98 atom % D	[1]
Appearance	White to off-white solid	
Storage Conditions	Store at room temperature	[1]

For comparison, the properties of the unlabeled 3,5-Difluorobenzoic acid are provided below.

Property	Value	Source
Chemical Name	3,5-Difluorobenzoic acid	[2][3][4][5]
CAS Number	455-40-3	[3][4]
Molecular Formula	C ₇ H ₄ F ₂ O ₂	[3][4][5]
Molecular Weight	158.10 g/mol	[3][5]
Melting Point	121-123 °C	[6]
Appearance	Off-white needles and chunks	[6]

Experimental Protocols

Detailed experimental protocols for the synthesis of **3,5-Difluorobenzoic acid-d3** are not readily available in the public domain. However, a general method for the synthesis of fluorinated benzoic acids can be adapted. The following is a representative protocol for the synthesis of a related compound, 4-amino-3,5-difluorobenzoic acid, which illustrates the chemical principles that could be applied.

Synthesis of 4-amino-3,5-difluorobenzoic acid[7]

- **Hydrolysis of the Nitrile:** 4-amino-3,5-difluorobenzonitrile (14.91 g, 96.7 mmol) is treated with 1 M sodium hydroxide (480 mL).
- **Reflux:** The resulting solution is heated to reflux for 24 hours.
- **Acidification:** The reaction mixture is cooled to room temperature, and concentrated hydrochloric acid (60 mL) is added dropwise until the solution becomes acidic (pH ~1), leading to the precipitation of the product as a hydrochloride salt.
- **Purification:** The salt is then dissolved in ethyl acetate, dried over MgSO₄, filtered, and concentrated under vacuum to yield 4-amino-3,5-difluorobenzoic acid.

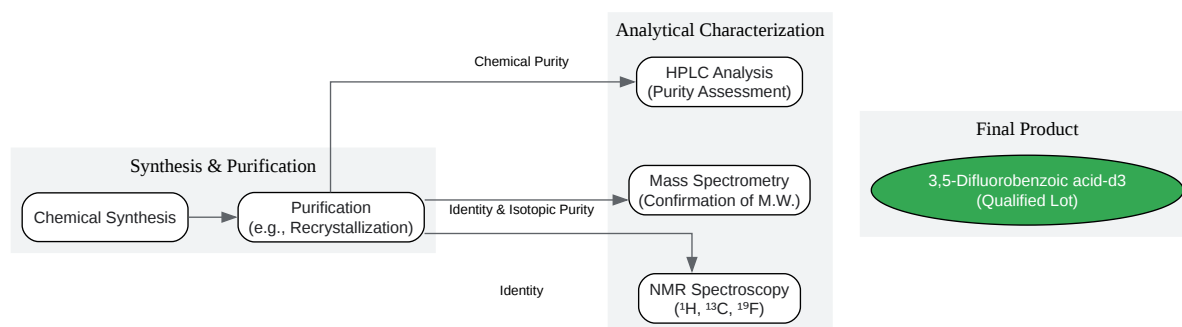
To synthesize 3,5-Difluorobenzoic acid, one could start from 3,5-difluorobenzaldehyde and oxidize it. A general procedure for such an oxidation is as follows:

Oxidation of 3,5-Difluorobenzaldehyde to 3,5-Difluorobenzoic acid[8]

- **Catalyst Preparation:** Diphenyl diselenide (0.006 g, 0.02 mmol) is treated with 30% w/w hydrogen peroxide (0.1 mL, 1 mmol) and water (0.2 mL) and stirred at room temperature until the reaction mixture becomes colorless.
- **Aldehyde Addition:** 3,5-Difluorobenzaldehyde (1 mmol) is added to the mixture.
- **Reaction:** The reaction is stirred for 6 hours.
- **Extraction:** The aqueous mixture is extracted three times with ethyl acetate (3 x 20 mL).
- **Work-up:** The combined organic layers are dried over Na₂SO₄, and the solvent is evaporated under reduced pressure to yield the product.

Conceptual Workflow

The following diagram illustrates a general workflow for the quality control and analysis of a synthesized batch of **3,5-Difluorobenzoic acid-d3**.



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Caption: Quality control workflow for **3,5-Difluorobenzoic acid-d3**.

Applications and Significance

3,5-Difluorobenzoic acid and its derivatives are significant in several areas of research and development:

- **Pharmaceutical Development:** The incorporation of fluorine atoms into organic molecules can significantly alter their biological properties. 3,5-Difluorobenzoic acid serves as a key building block in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic drugs.[9][10] The electron-withdrawing nature of the fluorine atoms can influence the reactivity of both the aromatic ring and the carboxylic acid group, opening up unique synthetic pathways.[10]
- **Agrochemicals:** It is used in the production of herbicides and pesticides.[9]
- **Materials Science:** This compound is employed in the creation of specialty polymers and resins, contributing to materials with improved thermal and chemical resistance.[9][10]
- **Analytical Chemistry:** It is utilized as a reagent in chromatography and spectroscopy.[9]

The deuterated form, **3,5-Difluorobenzoic acid-d3**, is particularly valuable as an internal standard in quantitative mass spectrometry assays, allowing for precise measurement of the unlabeled compound in complex biological matrices.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Difluorobenzoic acid-d₃]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387315#3-5-difluorobenzoic-acid-d3-molecular-weight-and-formula]

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